Spectroscopic C haracterization of 4-Propylthiazol-2-amine: A Technical Guide

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Compound of Interest

Compound Name:	*4-Propylthiazol-2-amine*
CAS No.:	*61764-34-9*
Cat. No.:	*B1367240*

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This in-depth technical guide provides a comprehensive overview of the spectroscopic properties of **4-Propylthiazol-2-amine**, a heterocyclic compound with potential applications in medicinal chemistry and drug development. Due to the limited availability of experimental data in public databases, this guide leverages advanced computational prediction tools to deliver a robust analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics. This guide is intended for researchers, scientists, and professionals in the field of drug development who require a detailed understanding of the structural and analytical profile of this molecule.

Molecular Structure and Overview

4-Propylthiazol-2-amine belongs to the 2-aminothiazole class of compounds, which are known for their diverse biological activities. The structure consists of a thiazole ring, a five-membered heterocycle containing both sulfur and nitrogen, substituted with an amino group at the 2-position and a propyl group at the 4-position. The presence of the amino group and the thiazole nucleus makes it a valuable scaffold for further chemical modifications.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules. Here, we present the predicted ^{1}H and ^{13}C NMR spectra for **4-Propylthiazol-2-amine**, calculated using advanced algorithms that provide reliable estimations of chemical shifts and coupling constants. The predictions were performed assuming deuterated chloroform ($CDCl_3$) as the solvent.

Predicted ^{1}H NMR Spectral Data

The predicted ^{1}H NMR spectrum of **4-Propylthiazol-2-amine** reveals distinct signals corresponding to the protons of the propyl group, the thiazole ring, and the amino group. The chemical shifts are influenced by the electronic environment of each proton.

Proton Assignment	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Predicted Coupling Constant (J) in Hz
$-CH_3$ (propyl)	0.95	Triplet	7.4
$-CH_2-$ (propyl, middle)	1.65	Sextet	7.5
$-CH_2-$ (propyl, attached to ring)	2.55	Triplet	7.6
$-NH_2$	4.80	Broad Singlet	-
Thiazole C5-H	6.20	Singlet	-

Expert Interpretation:

The aliphatic protons of the propyl group are expected in the upfield region, with the terminal methyl group appearing as a triplet around 0.95 ppm. The methylene group adjacent to the methyl group is predicted to be a sextet at approximately 1.65 ppm due to coupling with both neighboring methylene and methyl protons. The methylene group directly attached to the electron-withdrawing thiazole ring is deshielded and thus predicted further downfield as a triplet around 2.55 ppm. The proton on the C5 position of the thiazole ring is anticipated to be a singlet at about 6.20 ppm. The amino protons are expected to present as a broad singlet around 4.80 ppm, and their chemical shift can be highly dependent on concentration and solvent.

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Predicted ^{13}C NMR Spectral Data

The predicted ^{13}C NMR spectrum provides insight into the carbon framework of the molecule.

Carbon Assignment	Predicted Chemical Shift (ppm)
-CH_3 (propyl)	13.8
-CH_2- (propyl, middle)	23.0
-CH_2- (propyl, attached to ring)	31.5
Thiazole C5	105.0
Thiazole C4	150.0
Thiazole C2	168.0

Expert Interpretation:

The carbon atoms of the propyl group are predicted to appear in the aliphatic region of the spectrum. The thiazole ring carbons are significantly deshielded. The C5 carbon is predicted around 105.0 ppm. The C4 carbon, bearing the propyl substituent, is expected at approximately 150.0 ppm. The C2 carbon, attached to two nitrogen atoms, is the most deshielded and is predicted to be around 168.0 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The predicted IR spectrum of **4-Propylthiazol-2-amine** is expected to show characteristic absorption bands for the N-H, C-H, C=N, and C=C bonds.

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Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
N-H stretch (asymmetric)	3450 - 3350	Medium
N-H stretch (symmetric)	3350 - 3250	Medium
C-H stretch (aliphatic)	2960 - 2850	Medium-Strong
N-H bend	1650 - 1580	Medium
C=N stretch (thiazole ring)	1620 - 1580	Strong
C=C stretch (thiazole ring)	1550 - 1475	Medium-Strong
C-N stretch	1350 - 1250	Medium

Expert Interpretation:

The primary amine will exhibit two characteristic N-H stretching bands in the region of 3450-3250 cm^{-1}[1]. The aliphatic C-H stretching of the propyl group will be visible as sharp peaks between 2960 and 2850 cm^{-1}. The N-H bending vibration is expected around 1650-1580 cm^{-1}. The stretching vibrations of the C=N and C=C bonds within the thiazole ring are predicted to appear in the 1620-1475 cm^{-1} region. The C-N stretching vibration should be observable in the 1350-1250 cm^{-1} range.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. For **4-Propylthiazol-2-amine**, the predicted electron ionization (EI) mass spectrum would show a molecular ion peak and several characteristic fragment ions.

Molecular Formula: $C_6H_{10}N_2S$ Molecular Weight: 142.22 g/mol

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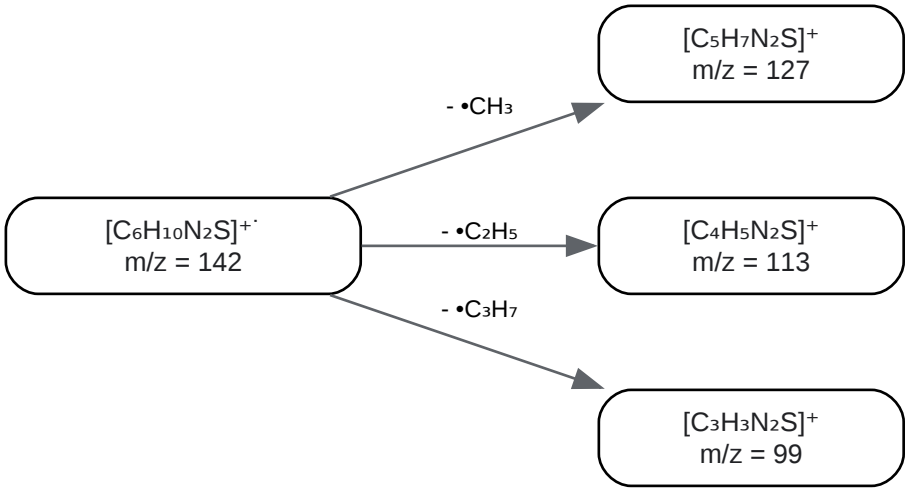
Predicted m/z	Proposed Fragment Ion
142	$[M]^+$ (Molecular Ion)
127	$[M - CH_3]^+$
113	$[M - C_2H_5]^+$
99	$[M - C_3H_7]^+$ or [Thiazole ring fragment]$^+$
85	[Thiazole ring fragment]$^+$

Expert Interpretation:

The molecular ion peak $[M]^+$ is expected at m/z 142. A prominent fragmentation pathway would involve the loss of alkyl fragments from the propyl side chain. The loss of a methyl radical ($\bullet CH_3$) would result in a fragment at m/z 127. The loss of an ethyl radical ($\bullet C_2H_5$) would lead to a peak at m/z 113. Cleavage of the entire propyl group would give a fragment at m/z 99. Further fragmentation of the thiazole ring can also be expected.

Proposed Fragmentation Pathway



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Caption: Proposed EI-MS fragmentation of **4-Propylthiazol-2-amine**.

Experimental Protocols

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Proposed Synthesis of **4-Propylthiazol-2-amine** via Hantzsch Thiazole Synthesis

The Hantzsch thiazole synthesis is a classic and reliable method for the preparation of thiazole derivatives.[2] This proposed protocol adapts this method for the synthesis of **4-Propylthiazol-2-amine**.

Workflow Diagram:

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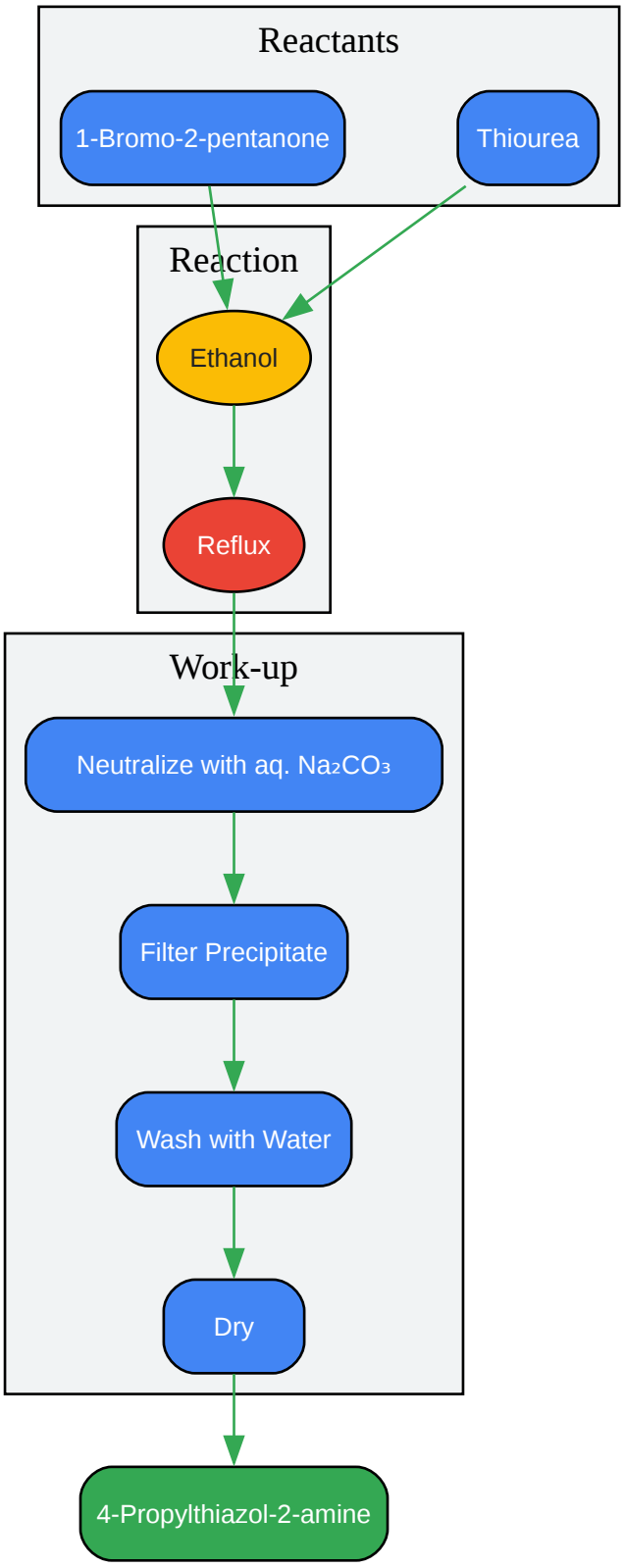

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Caption: Workflow for the Hantzsch synthesis of **4-Propylthiazol-2-amine**.

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Step-by-Step Methodology:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 1-bromo-2-pentanone (10 mmol, 1 equivalent) and thiourea (12 mmol, 1.2 equivalents) in 50 mL of ethanol.
- Reaction: Heat the mixture to reflux with stirring. Monitor the reaction progress by Thin Layer Chromatography (TLC). The reaction is typically complete within 2-4 hours.
- Work-up: After the reaction is complete, allow the mixture to cool to room temperature. Slowly add a saturated aqueous solution of sodium carbonate with stirring until the solution is basic (pH ~8-9). This will neutralize the hydrobromide salt of the product and cause the free amine to precipitate.
- Isolation: Collect the precipitate by vacuum filtration and wash the solid with cold water.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield pure **4-Propylthiazol-2-amine**.

Spectroscopic Analysis Protocol

- NMR Spectroscopy: Prepare a ~5-10 mg/mL solution of the purified product in deuterated chloroform ($CDCl_3$). Acquire ^{1}H and ^{13}C NMR spectra on a 400 MHz or higher field NMR spectrometer.
- IR Spectroscopy: Obtain the IR spectrum of the solid product using an ATR-FTIR spectrometer.
- Mass Spectrometry: Analyze the sample using an electron ionization mass spectrometer to obtain the mass spectrum.

Conclusion

This technical guide provides a detailed, albeit predicted, spectroscopic profile of **4-Propylthiazol-2-amine**. The provided NMR, IR, and MS data, along with the proposed synthesis protocol, offer a solid foundation for researchers and drug development professionals working with this and related 2-aminothiazole compounds. While computational predictions are

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powerful tools, experimental verification of this data is highly recommended for any future studies.

References

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